

Proper Disposal Procedures: 3-(2-Ethoxyethoxy)aniline Hydrochloride[1]

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Compound of Interest

Compound Name: 3-(2-Ethoxyethoxy)aniline
hydrochloride

CAS No.: 1049787-84-9

Cat. No.: B3021175

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Part 1: Executive Summary & Immediate Directives

Status:HAZARDOUS SUBSTANCE — TOXIC & ENVIRONMENTAL POLLUTANT[1][2]

3-(2-Ethoxyethoxy)aniline hydrochloride is an aniline derivative characterized by its toxicity to the hematopoietic system (blood) and high aquatic toxicity.[1] It must be managed as Hazardous Chemical Waste. Under no circumstances should this compound enter municipal sewage systems or general refuse streams.[3]

CRITICAL "DO NOT" LIST:

- DO NOT dispose of down the sink or drain.[4] (High aquatic toxicity).[2][3][4][5][6][7][8][9]
- DO NOT mix with strong oxidizers (e.g., bleach, nitric acid) or nitrosating agents (risk of explosive diazonium salt formation).
- DO NOT dispose of in "Regular Trash" or "Biohazard" bins (unless chemically contaminated sharps).

Part 2: Hazard Identification & Risk Assessment[1][2]

To validate the disposal protocol, one must understand the specific hazards driving these requirements.[4][6] This compound combines the systemic toxicity of anilines with the solubility properties of glycol ethers.

Chemical Identity[1][5][6][10][11]

- Chemical Name: **3-(2-Ethoxyethoxy)aniline hydrochloride**[1]
- Free Base CAS: 116998-62-0 (Reference for parent amine)[1]
- Chemical Family: Aromatic Amine / Aniline Derivative[1]
- Form: Solid (Crystalline powder), likely hygroscopic.[3]

Key Hazard Profile (GHS Classification)

Hazard Class	Category	Signal Word	Hazard Statement	Mechanistic Insight
Acute Toxicity	Cat 3	DANGER	Toxic if swallowed, inhaled, or in contact with skin. [1][7][12][13]	Anilines can induce methemoglobinemia, converting hemoglobin to methemoglobin, impairing oxygen transport [1].
Eye Damage	Cat 1	DANGER	Causes serious eye damage.[2] [3][4][5][6][7][9]	Hydrochloride salts are acidic; direct contact causes immediate corrosive injury to corneal tissue.
Carcinogenicity	Cat 2	WARNING	Suspected of causing cancer. [2][3][4][5][6][7] [14]	Aromatic amines are metabolically activated to reactive electrophiles that can form DNA adducts [2].
Aquatic Toxicity	Cat 1	WARNING	Very toxic to aquatic life.[2][3] [4][5][6][7][9]	The ethoxyethoxy side chain increases water solubility, facilitating rapid environmental dispersion and uptake by aquatic organisms.

Part 3: Waste Classification & Segregation[1][7]

Proper segregation is the first step in the disposal workflow. This compound does not typically have a specific named RCRA "P" or "U" code but is regulated based on its characteristics and toxicity.

Regulatory Classification (RCRA/EPA):

- Primary Classification: Toxic Waste (Characteristic or Listed via "Aniline" generic rules depending on state).
- DOT Shipping Name: Toxic solids, organic, n.o.s. (**3-(2-Ethoxyethoxy)aniline hydrochloride**).[1]
- UN Number: UN 2811 (Generic for toxic organic solids) or UN 1548 (Specific to Aniline Hydrochloride - preferred if pure).

Segregation Rules:

- Store With: Toxic Organics, other Amines/Amides.
- Incompatible With:
 - Acids: While it is a salt, mixing with strong acids can generate heat.
 - Oxidizers: Reaction with peroxides or permanganates can be violent.
 - Aldehydes/Ketones: Can form imines (Schiff bases), altering waste properties.

Part 4: Step-by-Step Disposal Protocol

This protocol is designed to be self-validating: every step ensures containment of the hazard.

Scenario A: Disposal of Pure Solid Chemical

Applicability: Expired inventory, surplus dry chemical.[1]

- Container Selection: Use a chemically compatible container (High-Density Polyethylene - HDPE or Amber Glass).

- Labeling: Apply a hazardous waste label immediately.
 - Must include: Full chemical name (no abbreviations), "TOXIC," start date of accumulation.
- Transfer:
 - Perform inside a Chemical Fume Hood.
 - Wear double nitrile gloves, lab coat, and safety glasses.
 - Transfer solid carefully to avoid dust generation.[\[6\]](#)
- Sealing: Cap tightly. Parafilm is recommended to prevent loosening during transport.
- Secondary Containment: Place the sealed container into a secondary bin (e.g., plastic tub) to capture potential leaks.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures/Solutions)

Applicability: HPLC waste, reaction mother liquors.[\[1\]](#)

- Characterize the Solvent:
 - Halogenated: (e.g., DCM, Chloroform) -> Segregate to Halogenated Waste.[\[1\]](#)
 - Non-Halogenated: (e.g., Methanol, Ethanol, DMSO) -> Segregate to Non-Halogenated Waste.[\[1\]](#)
 - Aqueous: (e.g., Water, Buffers) -> Segregate to Aqueous Toxic Waste.[\[1\]](#)
- pH Check: If the solution is highly acidic (due to the HCl salt), neutralize to pH 5–9 only if your facility's protocol requires it for bulk storage. Otherwise, label as "Acidic Toxic Waste."
- Labeling: List all constituents (e.g., "Methanol 90%, 3-(2-Ethoxyethoxy)aniline HCl 10%").

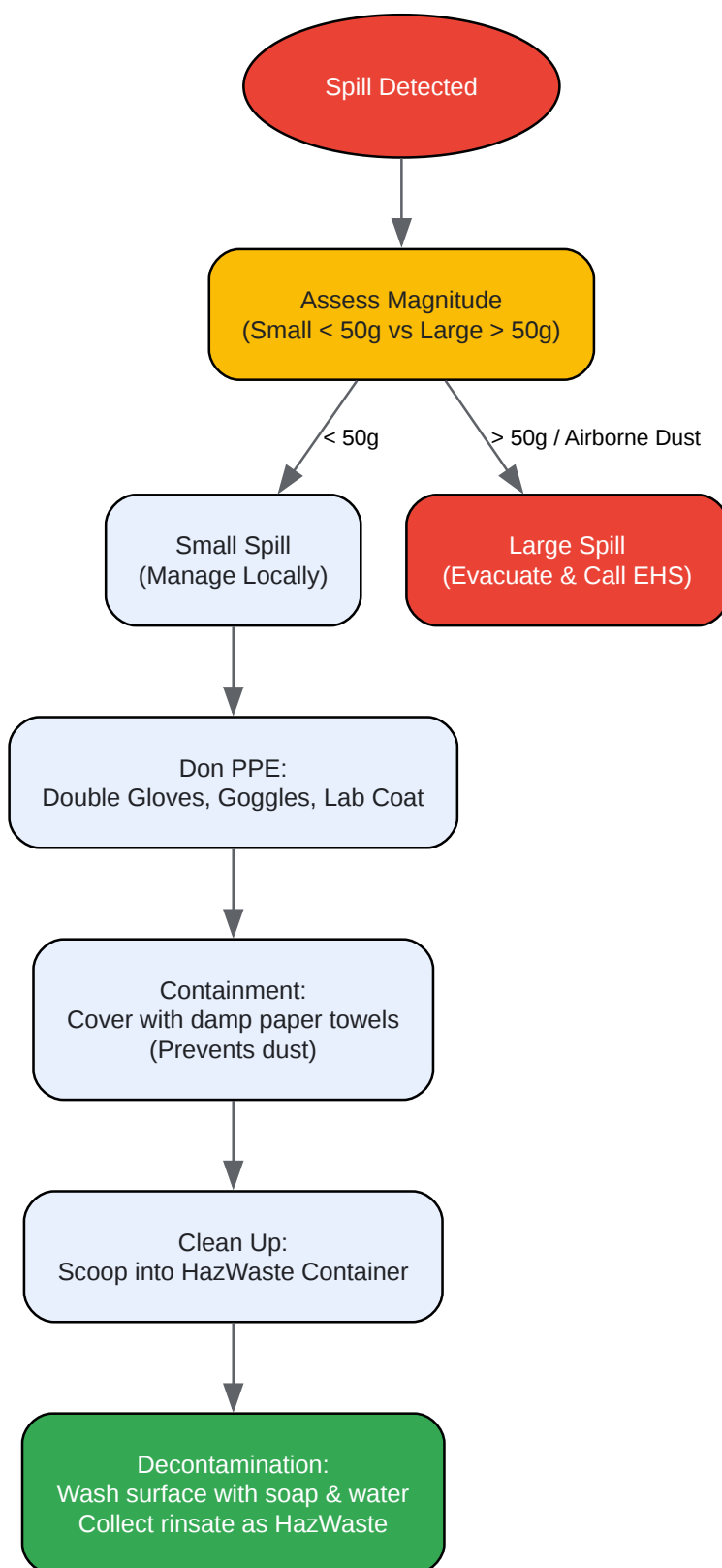
Scenario C: Contaminated Debris (Solids)

Applicability: Gloves, weighing boats, paper towels.[\[1\]](#)

- Collection: Do not use standard trash cans. Use a yellow hazardous waste bag or a dedicated solid waste drum.
- Double Bagging: If the debris is heavily soiled (visible powder), double bag it in 6-mil polyethylene bags.
- Sharps: If dissolved in a syringe, dispose of the entire unit in a Red Chemically Contaminated Sharps Container.

Part 5: Spill Response Workflow

Immediate Action Required: Evacuate the immediate area if dust is airborne.[6] PPE Required: N95 or P100 Respirator (if powder is loose), Double Nitrile Gloves, Chemical Goggles.



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Figure 1: Decision logic for spill response.[1] Note that "dampening" the spill is critical to prevent inhalation of toxic dust.

Part 6: Final Disposal Method (End-of-Life)

The laboratory's responsibility ends when the waste is handed over to a certified waste disposal contractor. However, understanding the final fate ensures you select the correct waste stream.

- Preferred Method: High-Temperature Incineration.
 - Why: Incineration at $>1000^{\circ}\text{C}$ ensures complete destruction of the aromatic ring.
 - Requirement: The facility must have scrubbers to capture Nitrogen Oxides (NO_x) and Hydrogen Chloride (HCl) gas generated during combustion [3].
- Alternative: Fuel Blending (if in high BTU solvent).

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